

# Pentafluorobenzenesulfonyl Chloride: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Pentafluorobenzenesulfonyl chloride

Cat. No.: B1198773

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This guide provides an in-depth overview of the safety information for **pentafluorobenzenesulfonyl chloride**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the chemical's properties, associated hazards, handling procedures, and emergency protocols, ensuring a comprehensive understanding for safe laboratory use.

## Chemical Identification and Properties

**Pentafluorobenzenesulfonyl chloride** is a vital reagent in synthetic chemistry, often utilized for derivatization in analytical procedures.<sup>[1][2]</sup> A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties

| Property          | Value                                            | Source(s) |
|-------------------|--------------------------------------------------|-----------|
| Molecular Formula | C <sub>6</sub> ClF <sub>5</sub> O <sub>2</sub> S | [3][4]    |
| Molecular Weight  | 266.57 g/mol                                     | [4][5]    |
| CAS Number        | 832-53-1                                         | [3][4]    |
| EC Number         | 212-620-0                                        | [3][4]    |
| Appearance        | Colorless to light yellow solid or liquid        | [3][5][6] |
| Boiling Point     | 210-211 °C                                       | [2][3]    |
| Density           | 1.796 - 1.797 g/mL at 25 °C                      | [2][3]    |
| Flash Point       | 90 °C (194 °F) - closed cup                      | [3]       |
| Refractive Index  | n <sub>20/D</sub> 1.479                          | [2][7]    |
| Solubility        | Reacts slowly with water                         | [1][7]    |

Synonyms: 2,3,4,5,6-pentafluorobenzenesulfonyl chloride, PFBSC.[3][4]

## Hazard Identification and GHS Classification

**Pentafluorobenzenesulfonyl chloride** is classified as a hazardous substance. Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory.

Table 2: GHS Hazard Classification

| Hazard Class                      | Category           | Hazard Statement                              | Source(s) |
|-----------------------------------|--------------------|-----------------------------------------------|-----------|
| Skin Corrosion/Irritation         | 1B                 | H314: Causes severe skin burns and eye damage | [4][5][6] |
| Serious Eye Damage/Eye Irritation | 1                  | H318: Causes serious eye damage               | [5]       |
| Corrosive to Metals               | -                  | H290: May be corrosive to metals              | [3]       |
| Flammable Liquids                 | Combustible Liquid | H227: Combustible liquid                      | [3]       |

Signal Word: Danger.[3][4][5]

Pictogram:

- GHS05: Corrosion[6]

## Experimental Protocols: Safe Handling and Storage

Strict protocols must be followed to minimize risks associated with **pentafluorobenzenesulfonyl chloride**.

### Handling Procedures

- Ventilation: Handle only in a well-ventilated area, preferably under a chemical fume hood.[5][8]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.[8]
  - Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.[8]
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[8]

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3]  
[8] Use non-sparking tools.[5]

## Storage Conditions

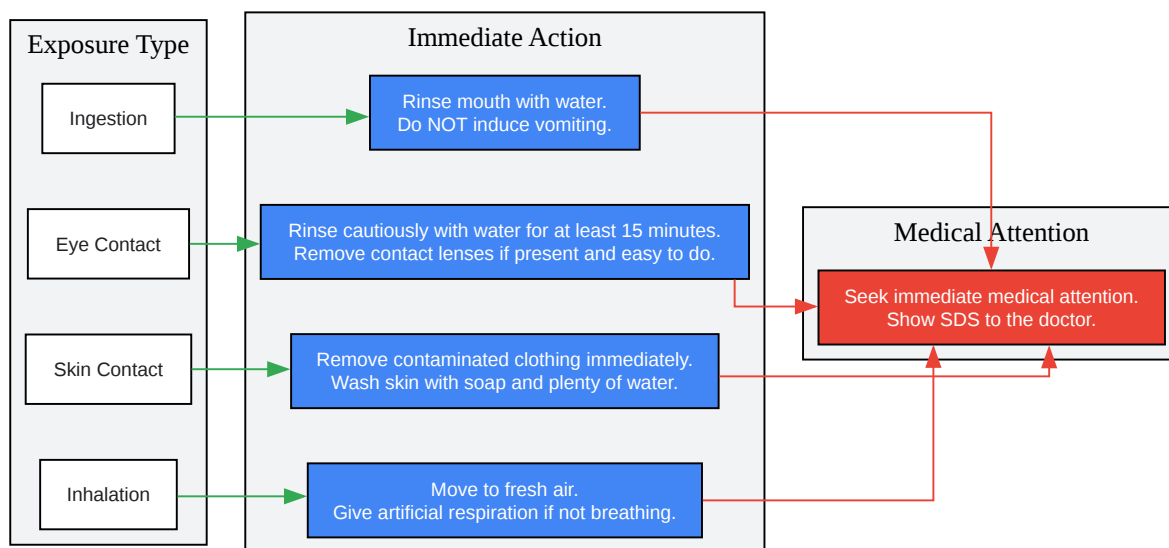
- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][5] Store in the original, corrosive-resistant container.[3]
- Temperature: Store in a cool place.[3][8]
- Incompatibilities: Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.[6] The substance is moisture-sensitive.[3][7]

## Emergency Procedures

A clear and practiced emergency plan is critical when working with hazardous chemicals. The following diagrams illustrate the logical workflow for responding to common laboratory emergencies involving **pentafluorobenzenesulfonyl chloride**.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

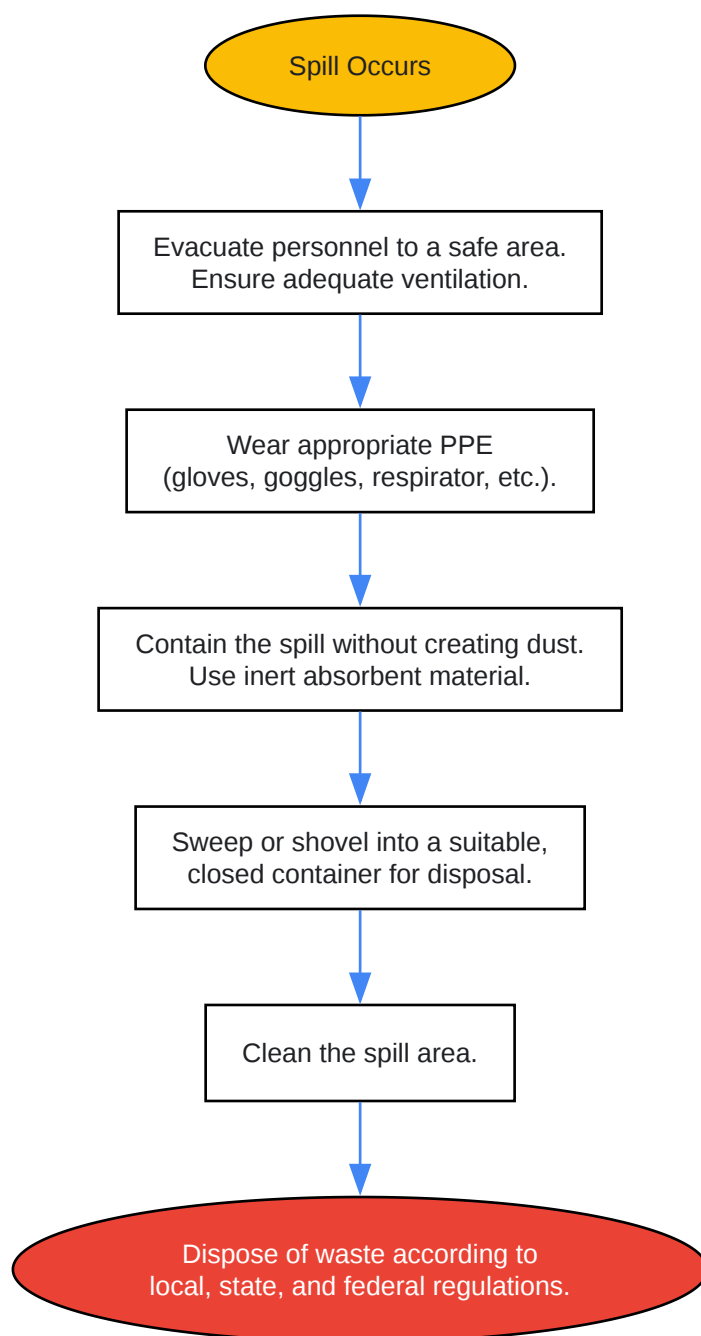


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Caption: First aid workflow for different exposure routes.

## Accidental Release Measures

In the event of a spill, a systematic approach is necessary to ensure safety and containment.



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Caption: Step-by-step procedure for handling accidental spills.

## Toxicological and Transport Information

While comprehensive toxicological data is not fully available, the primary hazard is its corrosive nature.<sup>[3][5]</sup>

Table 3: Toxicological Information Summary

| Effect                        | Data                           | Source(s)                               |
|-------------------------------|--------------------------------|-----------------------------------------|
| Acute Toxicity (Oral)         | No data available              | <a href="#">[3]</a> <a href="#">[5]</a> |
| Skin Corrosion/Irritation     | Causes severe skin burns       | <a href="#">[4]</a> <a href="#">[5]</a> |
| Serious Eye Damage/Irritation | Causes serious eye damage      | <a href="#">[5]</a>                     |
| Carcinogenicity               | Not identified as a carcinogen | <a href="#">[6]</a>                     |

Transporting **pentafluorobenzenesulfonyl chloride** requires adherence to specific regulations.

Table 4: Transport Information

| Regulation | UN Number | Proper Shipping Name                                                                         | Hazard Class | Packing Group |
|------------|-----------|----------------------------------------------------------------------------------------------|--------------|---------------|
| ADR/RID    | 3265      | CORROSIVE<br>LIQUID, ACIDIC,<br>ORGANIC,<br>N.O.S.<br>(Pentafluorobenzenesulphonyl chloride) | 8            | II            |
| IMDG       | 3265      | CORROSIVE<br>LIQUID, ACIDIC,<br>ORGANIC,<br>N.O.S.<br>(Pentafluorobenzenesulphonyl chloride) | 8            | II            |
| IATA       | 3265      | Corrosive liquid,<br>acidic, organic,<br>n.o.s.<br>(Pentafluorobenzenesulphonyl chloride)    | 8            | II            |

[Source:[3]]

## Fire-Fighting Measures

**Pentafluorobenzenesulfonyl chloride** is a combustible liquid.[3]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides, sulfur oxides, and hydrogen fluoride.[8]



- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The product is stable under recommended storage conditions.[6]
- Conditions to Avoid: Avoid moisture and exposure to heat, sparks, and open flames.[3][6]
- Incompatible Materials: Incompatible with acids, acid chlorides, acid anhydrides, and oxidizing agents.[6]

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the manufacturer's SDS for the most current and complete information. Users are responsible for conducting their own risk assessments and implementing appropriate safety measures.

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